

Introduction: The Strategic Value of Substituted 2-Sulfolenes

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Compound of Interest

Compound Name: *3-Bromo-2,3-dihydrothiophene 1,1-dioxide*
CAS No.: 53336-42-8
Cat. No.: B1266585

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Sulfur-containing heterocycles are foundational components in organic synthesis and medicinal chemistry.^[1] Within this class, the dihydrothiophene dioxide scaffold, often referred to as sulfolene, is of particular interest. The powerful electron-withdrawing nature of the sulfone group significantly influences the electronic properties of the five-membered ring, rendering it a versatile intermediate.^[1] The introduction of a bromine atom at the 3-position, as in **3-Bromo-2,3-dihydrothiophene 1,1-dioxide**, creates a highly valuable synthetic intermediate. This "activated" vinyl bromide is primed for a variety of transformations, including nucleophilic substitutions and cross-coupling reactions, making it a key precursor for introducing the sulfolene moiety into more complex molecular architectures.

Physicochemical and Structural Properties

Molecular Identity

The fundamental structural and identifying information for **3-Bromo-2,3-dihydrothiophene 1,1-dioxide** is summarized below.

Identifier	Value	Source(s)
CAS Number	53336-42-8	[2][3]
Molecular Formula	C ₄ H ₅ BrO ₂ S	[2][3]
Molecular Weight	197.05 g/mol	[2][3]
SMILES	C1C(C=CS1(=O)=O)Br	[3]
InChI Key	OFHNLUNDNLABJQ-UHFFFAOYSA-N	

Physical Properties

While specific experimental data for **3-Bromo-2,3-dihydrothiophene 1,1-dioxide** are not widely published, the properties can be estimated based on its parent compound, 2,3-dihydrothiophene 1,1-dioxide (2-Sulfolene), and related brominated structures.

Property	Value (Target Compound)	Value (Reference Compound)	Reference Compound
Appearance	White to off-white crystalline solid (Expected)	Crystalline solid	2,3-dihydrothiophene 1,1-dioxide
Melting Point	Not reported. Expected to be higher than 49.5 °C.	48.5-49.5 °C	2,3-dihydrothiophene 1,1-dioxide[4]
Boiling Point	Not reported. Expected >307 °C with decomposition.	306.5 °C @ 760 mmHg	2,3-dihydrothiophene 1,1-dioxide[4]
Density	Not reported. Expected >1.33 g/cm ³	1.333 g/cm ³	2,3-dihydrothiophene 1,1-dioxide[4]
Solubility	Soluble in chlorinated solvents, THF, acetone.	Soluble in water and many organic solvents.	2,5-Dihydrothiophene 1,1-dioxide[5]

Spectroscopic Characterization Profile (Predicted)

Definitive spectral data for this compound is not readily available in the literature. However, a robust prediction of its key spectroscopic features can be made based on its structure and data from analogous compounds.

Infrared (IR) Spectroscopy

The most prominent features in the IR spectrum are expected to be the strong, characteristic stretches of the sulfone group.

- SO₂ Asymmetric Stretch: ~1300-1350 cm⁻¹
- SO₂ Symmetric Stretch: ~1120-1160 cm⁻¹
- C=C Stretch (vinyl): ~1610-1640 cm⁻¹
- C-Br Stretch: ~550-650 cm⁻¹

Nuclear Magnetic Resonance (NMR) Spectroscopy

The asymmetry of the molecule makes all four carbons and all five protons chemically non-equivalent.

¹H NMR (Predicted, 400 MHz, CDCl₃):

- H4 (vinyl): ~6.8-7.1 ppm (doublet of doublets). Coupled to H5 and H3.
- H5 (vinyl): ~6.2-6.5 ppm (doublet of doublets). Coupled to H4 and H2 protons.
- H3 (methine): ~5.0-5.3 ppm (multiplet). Coupled to H2 protons and H4. Deshielded by the adjacent bromine.
- H2 (methylene): Two distinct signals expected in the ~3.2-3.8 ppm range (multiplets). Diastereotopic protons coupled to each other and to H3 and H5.

¹³C NMR (Predicted, 100 MHz, CDCl₃):

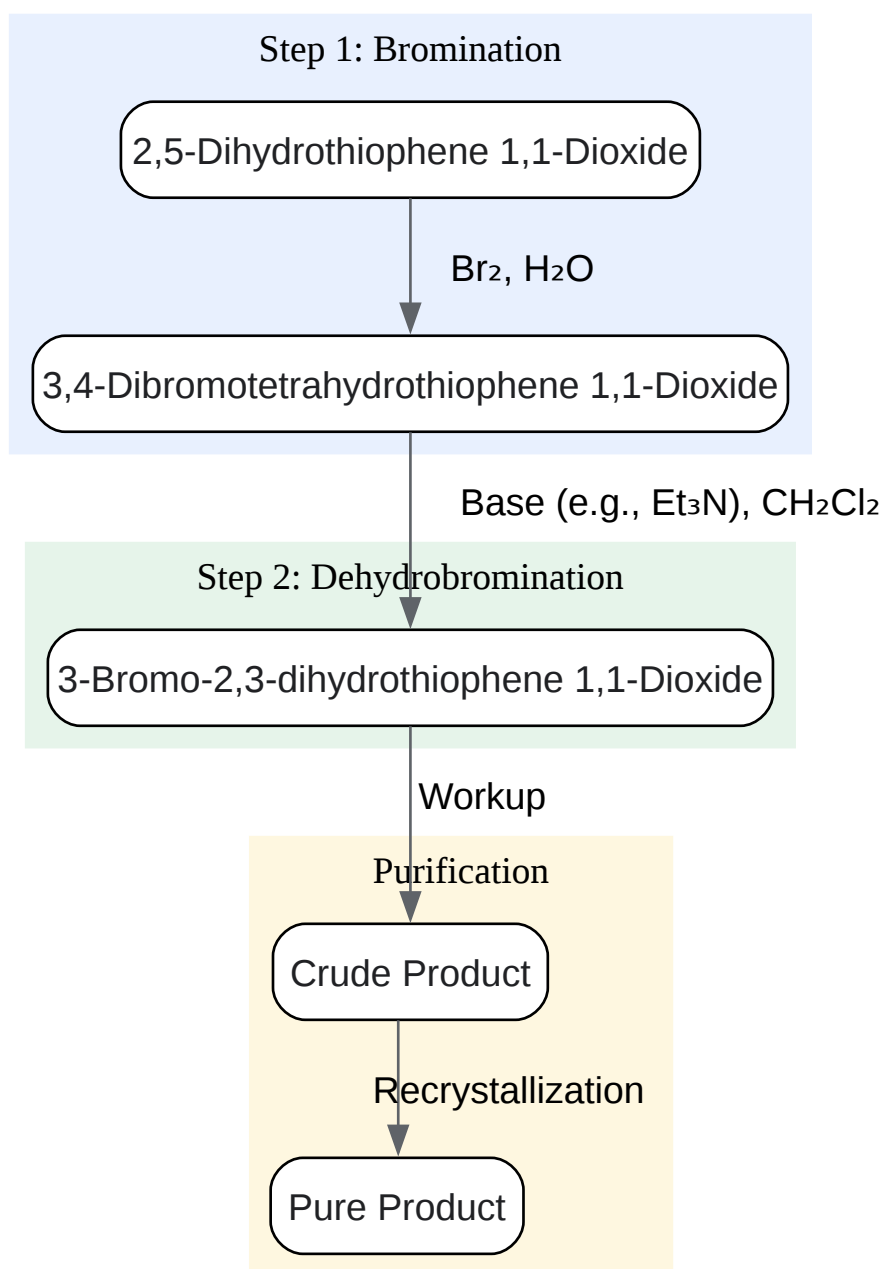
- C4 (vinyl): ~140-145 ppm.

- C5 (vinyl): ~125-130 ppm.
- C2 (methylene): ~55-60 ppm.
- C3 (methine): ~45-50 ppm. Significantly shielded by the heavy bromine atom.[\[6\]](#)

Representative Synthesis and Purification Protocol

The most reliable and frequently cited conceptual pathway to **3-Bromo-2,3-dihydrothiophene 1,1-dioxide** involves a two-step sequence starting from the commercially available 2,5-dihydrothiophene 1,1-dioxide (3-sulfolene).[\[1\]](#)[\[5\]](#) This process involves an electrophilic addition of bromine across the double bond, followed by a base-mediated elimination of hydrogen bromide.

Synthesis Workflow



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Caption: Synthesis workflow for **3-Bromo-2,3-dihydrothiophene 1,1-dioxide**.

Step-by-Step Methodology

PART A: Synthesis of 3,4-Dibromotetrahydrothiophene-1,1-dioxide[5]

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a dropping funnel, suspend 11.8 g (0.1 mol) of 2,5-dihydrothiophene-1,1-dioxide in 100 mL of water.
- **Bromine Addition:** Cool the flask in an ice bath. Slowly add 16.0 g (5.1 mL, 0.1 mol) of bromine from the dropping funnel to the stirred suspension over 30 minutes. Maintain the temperature below 10 °C.
 - **Causality:** The slow, cooled addition controls the exothermic reaction and minimizes side-product formation. Water serves as a polar medium that facilitates the formation of the cyclic bromonium ion intermediate.[\[7\]](#)
- **Reaction Completion:** After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2 hours. The initial white suspension will be replaced by a dense, white precipitate of the dibromo-adduct.
- **Isolation:** Collect the solid product by vacuum filtration. Wash the filter cake thoroughly with cold water (3 x 30 mL) to remove any residual HBr, followed by a small amount of cold ethanol to aid in drying.
- **Drying:** Dry the product under vacuum to a constant weight. The yield of 3,4-dibromotetrahydrothiophene-1,1-dioxide is typically >90%. This intermediate is often of sufficient purity for the next step.

PART B: Dehydrobromination to **3-Bromo-2,3-dihydrothiophene 1,1-dioxide**[\[1\]](#)

- **Reaction Setup:** In a 500 mL flask, dissolve 27.8 g (0.1 mol) of the dried 3,4-dibromotetrahydrothiophene-1,1-dioxide from Part A in 250 mL of dichloromethane (DCM).
- **Base Addition:** Cool the solution in an ice bath. Slowly add 12.1 g (16.7 mL, 0.12 mol) of triethylamine (Et₃N) dropwise over 30 minutes.
 - **Causality:** Triethylamine acts as a non-nucleophilic base to abstract a proton, initiating an E2 elimination mechanism to form the double bond and expel a bromide ion. A slight excess of base ensures complete reaction.

- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 4-6 hours. The progress can be monitored by TLC (e.g., 30% ethyl acetate in hexanes), observing the consumption of the starting material. The formation of triethylammonium bromide salt will be evident as a white precipitate.
- **Workup:** Filter the reaction mixture to remove the ammonium salt. Transfer the filtrate to a separatory funnel and wash sequentially with 1M HCl (2 x 50 mL), saturated NaHCO₃ solution (50 mL), and brine (50 mL).
 - **Self-Validation:** This washing sequence is critical. The acid wash removes excess triethylamine, the bicarbonate wash removes any residual acid, and the brine wash aids in breaking emulsions and removing water from the organic layer.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the solvent using a rotary evaporator. The crude product is typically an off-white solid. Recrystallize from a suitable solvent system, such as ethanol or an ethyl acetate/hexanes mixture, to yield pure **3-Bromo-2,3-dihydrothiophene 1,1-dioxide**.

Chemical Reactivity and Synthetic Utility

The reactivity of the title compound is dominated by the interplay between the electron-withdrawing sulfone group and the carbon-bromine bond.

- **Nucleophilic Attack:** The sulfone group polarizes the double bond, making the C5 position susceptible to conjugate addition by soft nucleophiles.
- **Substitution at C3:** The C-Br bond is the primary site for nucleophilic substitution, allowing for the introduction of a wide array of functional groups.
- **Diels-Alder Chemistry:** While the parent 2-sulfolene can undergo retro-Diels-Alder reactions to generate butadiene, the brominated derivative is more commonly used as a dienophile or as a building block after further functionalization.

Caption: Key reactivity sites on **3-Bromo-2,3-dihydrothiophene 1,1-dioxide**.

Safety, Handling, and Storage

Hazard Assessment

No specific toxicology data is available for **3-Bromo-2,3-dihydrothiophene 1,1-dioxide**. However, based on analogous structures such as 3-bromothiophene and 3-sulfolene, the following hazards should be assumed:

- Acute Toxicity: Likely to be toxic if swallowed, inhaled, or in contact with skin.[8]
- Irritation: Causes serious eye irritation and may cause skin and respiratory irritation.[9]
- Thermal Decomposition: When heated to decomposition, it may emit toxic fumes of sulfur oxides (SO_x) and hydrogen bromide (HBr).

Recommended Handling Procedures

- Engineering Controls: Handle exclusively in a certified chemical fume hood with good ventilation.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (nitrile is a suitable choice for incidental contact), a flame-retardant lab coat, and ANSI-approved safety glasses or goggles.
- Handling: Avoid creating dust. Keep away from heat, sparks, and open flames. Ground all equipment when transferring material to prevent static discharge.[3]

Storage and Stability

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Storing under an inert atmosphere (Nitrogen or Argon) is recommended for long-term stability.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.

Conclusion

3-Bromo-2,3-dihydrothiophene 1,1-dioxide is a potent and versatile chemical intermediate whose value is derived from its unique electronic and structural features. The electron-withdrawing sulfone group activates the molecule for a range of chemical transformations,

primarily centered around the reactive carbon-bromine bond. The synthesis, while requiring careful execution, is straightforward and proceeds from readily available starting materials. By understanding its physical properties, reactivity, and handling requirements as detailed in this guide, researchers can effectively and safely integrate this powerful building block into their synthetic programs to accelerate discovery in drug development and materials science.

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